

benoxinate vs oxybuprocaine nomenclature

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Compound Focus: Oxybuprocaine Hydrochloride

CAS No.: 5987-82-6

Cat. No.: S520766

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Core Nomenclature and Chemical Identity

The table below summarizes the key identifiers that establish benoxinate and oxybuprocaine as synonyms for the same pharmaceutical substance.

Nomenclature Aspect	Details
Primary International Name	Oxybuprocaine (INN - International Nonproprietary Name) [1]
Common Synonym	Benoxinate (used particularly in the United States) [2] [3] [4]
Chemical Name (IUPAC)	2-(diethylamino)ethyl 4-amino-3-butoxybenzoate [1] [3]
Trade Names	Novesin (or Novesine) is a primary example [1] [2]
CAS Registry Number (Free Base)	99-43-4 [2]
CAS Registry Number (Hydrochloride Salt)	5987-82-6 [3]
Molecular Formula (Free Base)	$C_{17}H_{28}N_2O_3$ [1] [2] [4]

Nomenclature Aspect	Details
Molecular Formula (Hydrochloride Salt)	C ₁₇ H ₂₉ ClN ₂ O ₃ [3] [5]

The hydrochloride salt form is commonly used in medicinal preparations, such as eye drops [3] [4]. The drug is classified as an **ester-type local anesthetic** and works by binding to sodium channels and stabilizing the neuronal membrane [1] [3].

Clinical Pharmacology and Applications

This drug is formulated for topical application to mucous membranes, with rapid onset and short duration of action.

Pharmacological & Clinical Aspect	Description
Mechanism of Action	Binds to sodium channels, reversibly decreasing neuronal permeability to sodium ions, which stabilizes the membrane and prevents nerve impulse conduction [3].
Primary Medical Uses	Surface anesthesia of the eye (for tonometry, foreign body removal) and mucous membranes of the nose, pharynx, and bronchi for diagnostic procedures [1] [4].
Onset of Action	Very rapid, typically within 30 to 60 seconds after ocular instillation [1] [4].
Duration of Action	Relatively short, lasting approximately 10 to 30 minutes depending on tissue perfusion [1] [4].
Metabolism	Rapidly hydrolyzed by esterases in the blood plasma and liver [1] [4].
Elimination	Metabolites are excreted in the urine [4].

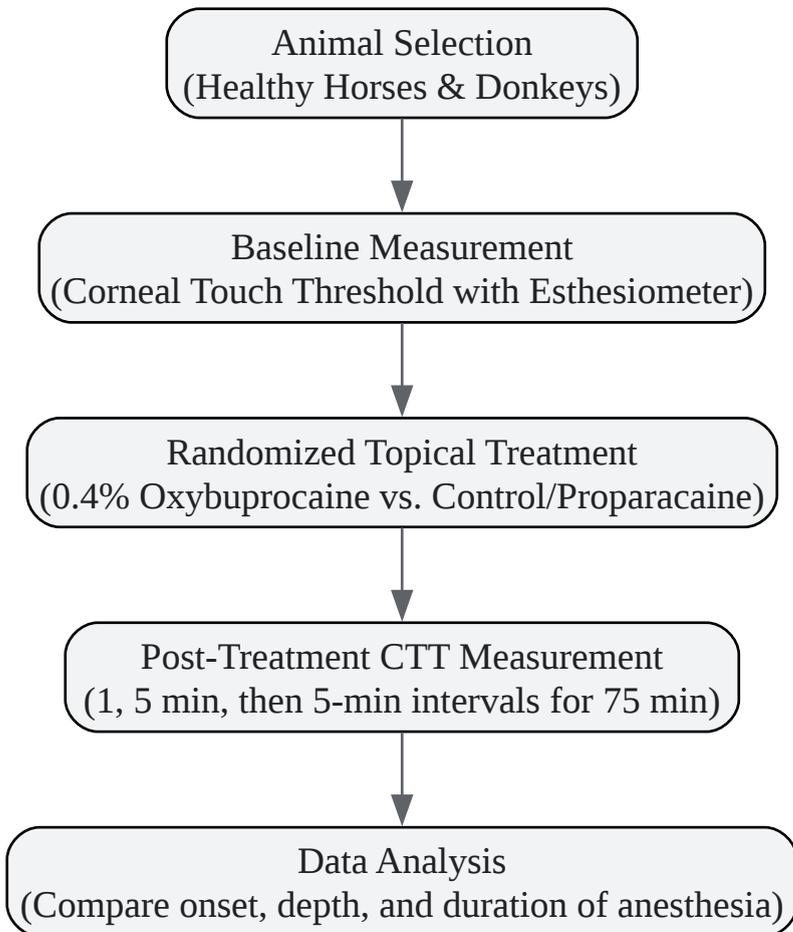
Adverse Effects and Contraindications

Prolonged or excessive use can lead to significant adverse effects. The table below outlines key safety considerations.

Safety Aspect	Details
Common Local Effects	Burning or stinging sensation upon instillation, which usually subsides quickly [4].
Serious Ocular Risks	Irreversible corneal damage, keratopathy, and stromal infiltration with frequent or chronic use [1] [4].
Systemic Reactions	Potential for severe allergic reactions, anaphylaxis, and effects on the central nervous system. One case of severe bradycardia has been reported [1] [4].
Special Population Warnings	Safety for use during pregnancy and lactation has not been established [1].
Drug Incompatibilities	Incompatible with silver and mercury salts, alkaline substances, and can reduce the antimicrobial action of sulfonamides [1].

Experimental Evidence and Comparative Data

Experimental studies in veterinary models provide quantitative data on the drug's efficacy and support its safety profile for single use.



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Experimental workflow for evaluating corneal anesthesia.

A 2016 study evaluated the efficacy of 0.4% **oxybuprocaine hydrochloride** in horses and donkeys, providing a clear experimental protocol [6].

- **Objective:** To assess the anesthetic efficacy and duration of 0.4% oxybuprocaine (benoxinate) and compare it with 0.5% proparacaine.
- **Methodology:**
 - **Animals:** 24 healthy donkeys and 5 healthy horses.
 - **Anesthesia Measurement:** Corneal Touch Threshold (CTT) was measured using a Cochet-Bonnet esthesiometer, which uses a nylon filament of variable length to quantify corneal sensitivity [6].
 - **Procedure:** Baseline CTT was established. Then, 0.2 mL of 0.4% oxybuprocaine with fluorescein was instilled in one eye, while the contralateral eye received either a saline control or 0.5% proparacaine. CTT was measured at 1, 5, 10 minutes, and every 5 minutes thereafter for 75 minutes [6].

- **Key Findings:**

- Oxybuprocaine significantly reduced corneal sensitivity compared to the control.
- **No statistically significant difference** was found in the onset, depth, or duration of corneal anesthesia between oxybuprocaine and proparacaine.
- No local irritation was observed from 0.4% oxybuprocaine, confirming its safety for single use [6].

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